

Personal protective equipment for handling Cinnamalacetone

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Compound of Interest

Compound Name: *Cinnamalacetone*

Cat. No.: *B8778520*

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Essential Safety and Handling Guide for Cinnamalacetone

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **Cinnamalacetone**. Adherence to these protocols is vital for ensuring personal safety and regulatory compliance.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Cinnamalacetone**.

Property	Value	Reference
Chemical Formula	$C_{21}H_{18}O$	[1] [2] [3]
Molecular Weight	286.37 g/mol	[1] [3]
Appearance	Yellow crystalline solid	[3] [4]
Melting Point	139 - 145 °C (282.2 - 293 °F)	[1] [4]
Oral LD50 (Rat)	2,220 mg/kg	[5]
Dermal LD50 (Rabbit)	1,260 mg/kg	[5]
Inhalative LC50/4h (Rat)	68.88 mg/l	[5]
Storage Class	11 (Combustible Solids)	[1]

Personal Protective Equipment (PPE)

When handling **Cinnamalacetone**, a comprehensive approach to personal protection is mandatory to prevent skin contact, eye irritation, and inhalation of dust.[\[6\]](#) Some safety data sheets classify **Cinnamalacetone** as a hazardous substance that can cause skin and eye irritation and may be harmful if inhaled or swallowed.[\[7\]](#) Therefore, the following PPE is required.

- Eye and Face Protection: Wear chemical safety goggles or a face shield that meets approved standards such as ANSI Z87.1.[\[8\]](#)[\[9\]](#) This is critical to protect against splashes and airborne particles.
- Skin and Body Protection:
 - Gloves: Chemical-resistant gloves (e.g., milled butyl rubber or nitrile) are essential to prevent skin contact.[\[8\]](#)[\[10\]](#) Always inspect gloves for integrity before use and change them immediately if contact with the chemical occurs.[\[8\]](#)
 - Lab Coat: A flame-resistant lab coat (e.g., Nomex) should be worn and fully buttoned to protect against spills.[\[8\]](#)

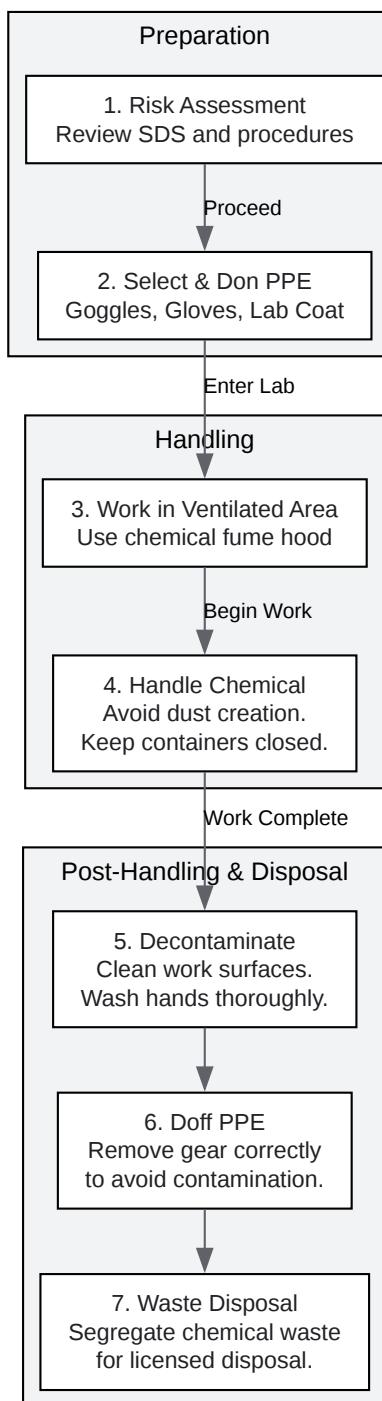
- Clothing: Wear long pants and closed-toe, closed-heel shoes to ensure full skin coverage.
[\[8\]](#)
- Respiratory Protection:
 - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize dust and vapor inhalation.[\[6\]](#)[\[7\]](#)[\[11\]](#)
 - If engineering controls are insufficient or for spill response, a NIOSH-approved respirator (e.g., N95 type for solids) is necessary.[\[1\]](#) Proper fit testing and training are required for respirator use.[\[8\]](#)

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Experimental Workflow for Handling Cinnamalacetone

Safe Handling Workflow for Cinnamalacetone

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Caption: Workflow for the safe handling of **Cinnamalacetone**.

Step-by-Step Handling and Storage Protocols

Handling:

- Ventilation: Always handle **Cinnamalacetone** in a well-ventilated area or under a chemical fume hood to prevent the dispersion of dust.[6][7]
- Avoid Contact: Take measures to avoid contact with skin, eyes, and clothing.[6] Do not breathe dust or vapors.[2][7]
- Hygiene: Do not eat, drink, or smoke in the handling area.[7] Wash hands and face thoroughly after handling the substance.[6][7]
- Ignition Sources: Keep the chemical away from heat, sparks, and open flames.[7]

Storage:

- Container: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[2][7]
- Integrity: Store in a locked-up area to maintain integrity and prevent unauthorized access.[7]
- Incompatibilities: Keep away from incompatible materials, though specific incompatibilities are not widely listed, general prudence is advised.[5]

Spill and First Aid Procedures

Accidental Release Measures:

- Evacuate: Immediately evacuate personnel to a safe area.[6]
- Ventilate: Ensure adequate ventilation in the spill area.
- Containment: Prevent the product from entering drains.[6]
- Cleanup: For solid spills, sweep or shovel the material into a suitable, labeled container for disposal without creating dust.[2][4]

First Aid:

- Inhalation: Move the person to fresh air. If they feel unwell, seek medical attention.[4][6]
- Skin Contact: Immediately remove all contaminated clothing.[6] Wash the affected skin with plenty of soap and water.[4][7] If skin irritation occurs, get medical advice.[6][7]
- Eye Contact: Rinse cautiously with plenty of water for several minutes, removing contact lenses if present and easy to do.[7] If eye irritation persists, seek medical attention.[6][7]
- Ingestion: Rinse the mouth with water.[4][7] Seek medical attention if you feel unwell.[4]

Disposal Plan

Chemical waste must be managed to ensure complete and accurate classification and disposal.[2]

- Product Disposal: Dispose of **Cinnamalacetone** in accordance with all local, regional, and national regulations.[2][6] This should be done through a licensed waste disposal company. [6] Do not empty into drains.[5]
- Contaminated Packaging: Empty containers completely before disposal.[6] Dispose of contaminated packaging in the same manner as the product itself, following all applicable regulations.[2][6] Do not re-use empty containers.[2]

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References

- 1. 二肉桂丙酮 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. Dicinnamalacetone - Wikipedia [en.wikipedia.org]
- 4. fishersci.com [fishersci.com]
- 5. res.labiotest.ezkk.com [res.labiotest.ezkk.com]

- 6. tcichemicals.com [tcichemicals.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 9. sams-solutions.com [sams-solutions.com]
- 10. threesixtysafety.com [threesixtysafety.com]
- 11. Safely Handle and Store Acetone: Expert Tips [purosolv.com]
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